

Personal protective equipment for handling Adrafinil

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Essential Safety and Handling Guide for Adrafinil

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Adrafinil** in a laboratory setting. The following procedural guidance is designed to ensure the safe execution of research activities involving this compound.

Quantitative Data Summary

A summary of key quantitative data for **Adrafinil** is presented below for easy reference.

Property	Value	Source
Molecular Formula	C15H15NO3S	PubChem[1]
Molecular Weight	289.35 g/mol	PubChem[1]
Appearance	White to light yellow powder or crystals	TCI
Melting Point	151.0 to 154.0 °C	TCI
Oral LD50 (Mouse)	1,950 mg/kg	Cayman SDS
Intraperitoneal LD50 (Mouse)	859 mg/kg	Cayman SDS



Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure to **Adrafinil**. The required level of protection varies depending on the procedure being performed.

Procedure	Required PPE
Handling Unopened Containers	Laboratory CoatSafety GlassesNitrile Gloves
Weighing and Transferring Solid Adrafinil	Laboratory Coat (long-sleeved)Safety Goggles (providing full coverage)Double Nitrile GlovesN-95 Respirator (if not handled in a ventilated enclosure)[2]
Preparing Solutions	Laboratory Coat (long-sleeved)Safety GogglesNitrile Gloves
Handling Solutions of Adrafinil	Laboratory CoatSafety GlassesNitrile Gloves
Disposal of Waste	Laboratory CoatSafety GogglesNitrile Gloves

Note: Always inspect gloves for tears or punctures before and during use. Change gloves immediately if they become contaminated. Wash hands thoroughly after removing gloves.

Experimental Protocols: Safe Handling Procedures

Adherence to the following step-by-step protocols is crucial for the safe handling of Adrafinil.

Weighing Solid Adrafinil

- Preparation:
 - Designate a specific area for weighing Adrafinil.
 - Whenever possible, use a ventilated balance enclosure or a chemical fume hood to minimize the risk of inhaling airborne powder.
 - If a ventilated enclosure is not available, an N-95 respirator should be worn.
 - Cover the work surface with disposable bench paper.



- "Tare Method" for Weighing:
 - Place a labeled, sealable container on the balance and tare it.
 - Move the container to the fume hood or ventilated enclosure.
 - Carefully add the Adrafinil powder to the container.
 - Seal the container and return it to the balance to obtain the final weight.
 - Make any necessary adjustments to the weight inside the fume hood or enclosure.
- · Post-Weighing:
 - Clean any spills immediately using a wet paper towel. Avoid dry sweeping, which can generate dust.
 - Dispose of all contaminated disposable materials (e.g., weigh paper, gloves, bench paper)
 in a designated waste container.

Preparing Adrafinil Solutions

- Preparation:
 - Conduct all solution preparations in a chemical fume hood.
 - Ensure all necessary equipment (e.g., glassware, stir plates, solvents) is clean and readily accessible.
 - Label the final storage container with the chemical name, concentration, date, and your initials.

Procedure:

- Add the desired volume of solvent to a suitable mixing container.
- Slowly add the pre-weighed Adrafinil powder to the solvent while stirring to facilitate dissolution.





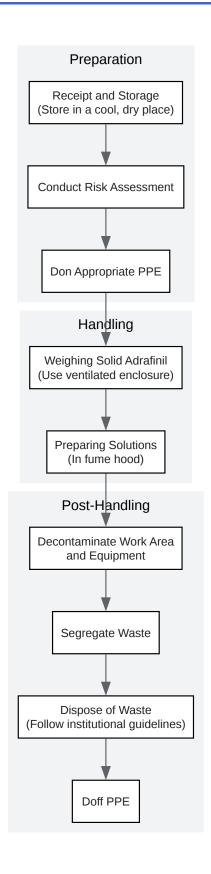
- Once the Adrafinil is completely dissolved, transfer the solution to the labeled storage container.
- Rinse the mixing container with a small amount of solvent and add the rinse to the storage container to ensure a complete transfer.
- Post-Preparation:
 - Clean all non-disposable equipment thoroughly.
 - Dispose of any contaminated disposable items in the appropriate waste stream.

Operational and Disposal Plans

A clear plan for the entire lifecycle of **Adrafinil** in the laboratory, from receipt to disposal, is essential for maintaining a safe working environment.

Logical Workflow for Handling Adrafinil





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Caption: Workflow for the safe handling of Adrafinil.



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Disposal Plan

Adrafinil is not classified as a hazardous waste according to typical safety data sheets. However, it should be disposed of responsibly to prevent environmental contamination.

Solid Adrafinil Waste:

- Collect excess solid Adrafinil and any materials heavily contaminated with the powder (e.g., spill cleanup materials) in a clearly labeled, sealed container.
- Dispose of this container through your institution's chemical waste program for nonhazardous materials.

• Liquid Adrafinil Waste (Solutions):

- Aqueous solutions of Adrafinil may be suitable for drain disposal if permitted by your local regulations and institutional policies. Consult with your institution's Environmental Health and Safety (EHS) department before disposing of any chemical waste down the drain.
- If drain disposal is not permitted, collect the liquid waste in a labeled, sealed container and dispose of it through your institution's chemical waste program.

Empty Containers:

- Triple rinse empty Adrafinil containers with a suitable solvent (e.g., water or ethanol).
- Collect the rinsate as chemical waste.
- Deface the label on the empty container before disposing of it in the regular trash or recycling, as per your institution's guidelines.

Contaminated PPE:

 Dispose of contaminated gloves, disposable lab coats, and other PPE in a designated solid waste container.

Always consult your institution's specific waste disposal guidelines and your local regulations.



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References

- 1. Adrafinil | C15H15NO3S | CID 3033226 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. safety.pitt.edu [safety.pitt.edu]
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